

Solubility Profile of Bronopol-d4 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Bronopol-d4

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This technical guide provides a comprehensive overview of the solubility characteristics of **Bronopol-d4** (2-bromo-2-nitropropane-1,1,3,3-d4-1,3-diol), a deuterated analog of the broad-spectrum antimicrobial agent Bronopol. Understanding the solubility of this compound in various organic solvents is critical for its effective formulation, application, and analysis in pharmaceutical and research settings. The data presented here is based on the well-established solubility of its non-deuterated counterpart, Bronopol, as the isotopic labeling is not expected to significantly alter its solubility properties.

Core Principles of Solubility

Bronopol exhibits a strong affinity for polar organic solvents, a characteristic attributed to its hydroxyl groups which allow for hydrogen bonding.^{[1][2]} Conversely, it is poorly soluble in non-polar, hydrocarbon-based solvents.^{[1][3][4]} The dissolution process in water is endothermic.^{[1][4]}

Quantitative Solubility Data

The following table summarizes the quantitative solubility of Bronopol in a range of organic solvents at ambient temperature (22-25°C). This data serves as a reliable guide for the expected solubility of **Bronopol-d4**.

Solvent	Solubility (% w/v)	Solvent Type
Methanol	89	Polar Protic
Ethanol	56	Polar Protic
Isopropanol	41	Polar Protic
Ethylene Glycol	61	Polar Protic
1,2-Propylene Glycol	52	Polar Protic
Dipropylene Glycol	48	Polar Protic
Polyethylene Glycol 300	>30	Polar
Methyl Carbitol	54	Polar Aprotic
Diethyl Ether	Readily Soluble	Polar Aprotic
Ethyl Acetate	Readily Soluble	Polar Aprotic
Acetic Acid	Readily Soluble	Polar Protic
Acetone	Slightly Soluble	Polar Aprotic
Chloroform	Slightly Soluble	Non-polar
Diethyl Sebacate	10	Non-polar
Isopropyl Myristate	<0.5	Non-polar
Liquid Paraffin	<0.5	Non-polar
Mineral Oil	<0.5	Non-polar
Vegetable Oils	<0.5	Non-polar
Benzene	Slightly Soluble	Non-polar
Toluene	Soluble	Non-polar
Hexane	Practically Insoluble	Non-polar

Note: "Readily Soluble" indicates high solubility, though a precise percentage was not provided in the cited sources.[\[3\]](#)[\[4\]](#)

Experimental Protocol for Solubility Determination

While specific experimental protocols for determining the solubility of **Bronopol-d4** were not found, a general and widely accepted method, the "shake-flask method," can be employed. This method is a reliable technique for establishing equilibrium solubility.

Objective: To determine the saturation solubility of **Bronopol-d4** in a specific organic solvent at a controlled temperature.

Materials:

- **Bronopol-d4** (solid, crystalline powder)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker bath
- Analytical balance
- Vials with screw caps
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument

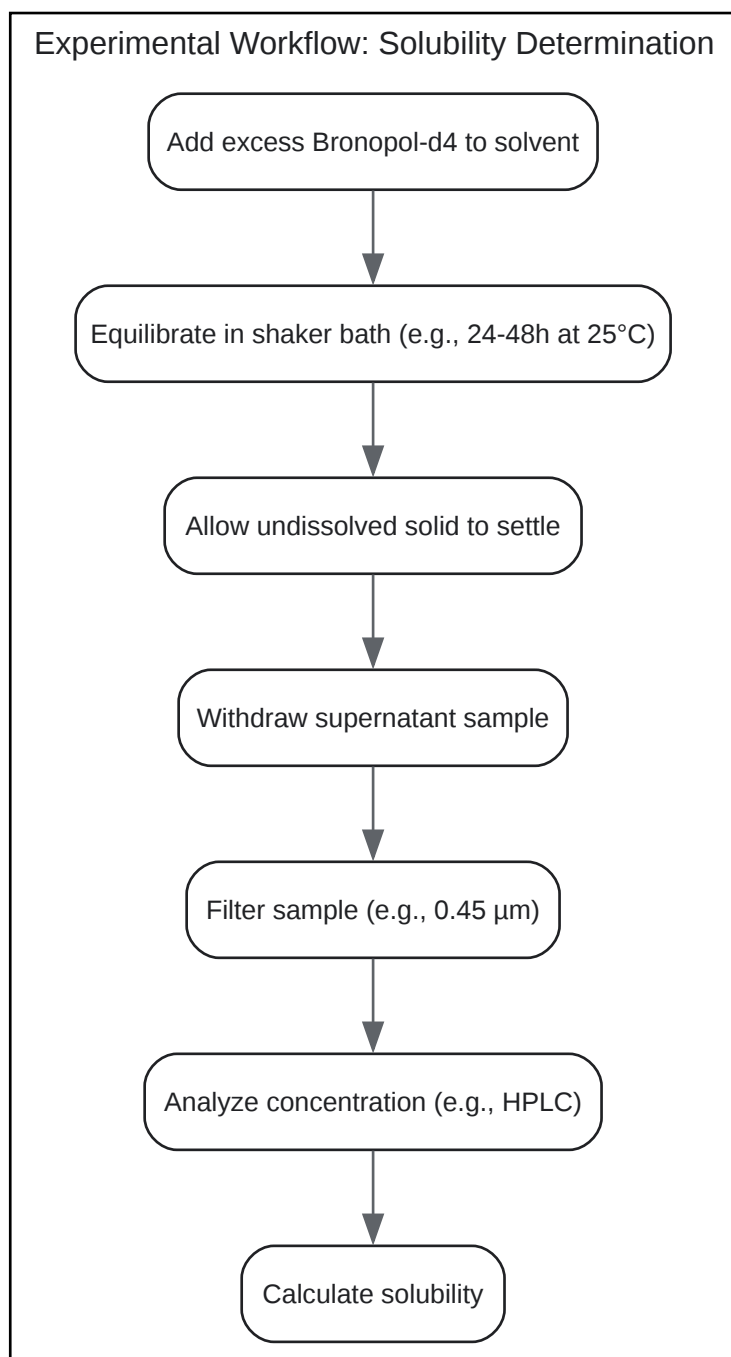
Procedure:

- **Preparation:** Add an excess amount of **Bronopol-d4** to a vial containing a known volume of the selected organic solvent. The excess solid is crucial to ensure that a saturated solution is achieved.
- **Equilibration:** Seal the vials and place them in a thermostatically controlled shaker bath set to the desired temperature (e.g., 25°C). Agitate the samples for a predetermined period (e.g., 24-48 hours) to allow the system to reach equilibrium.
- **Phase Separation:** After equilibration, cease agitation and allow the vials to stand undisturbed in the temperature-controlled bath for a sufficient time to allow the undissolved

solid to settle.

- Sampling: Carefully withdraw a sample from the clear supernatant using a syringe.
- Filtration: Immediately filter the sample through a syringe filter to remove any undissolved microparticles. This step is critical to prevent overestimation of the solubility.
- Analysis: Accurately dilute the filtered sample with a suitable solvent and analyze the concentration of **Bronopol-d4** using a validated analytical method, such as HPLC.
- Calculation: The solubility is then calculated based on the measured concentration in the saturated solution and expressed in desired units (e.g., mg/mL, % w/v).

Below is a graphical representation of the experimental workflow.

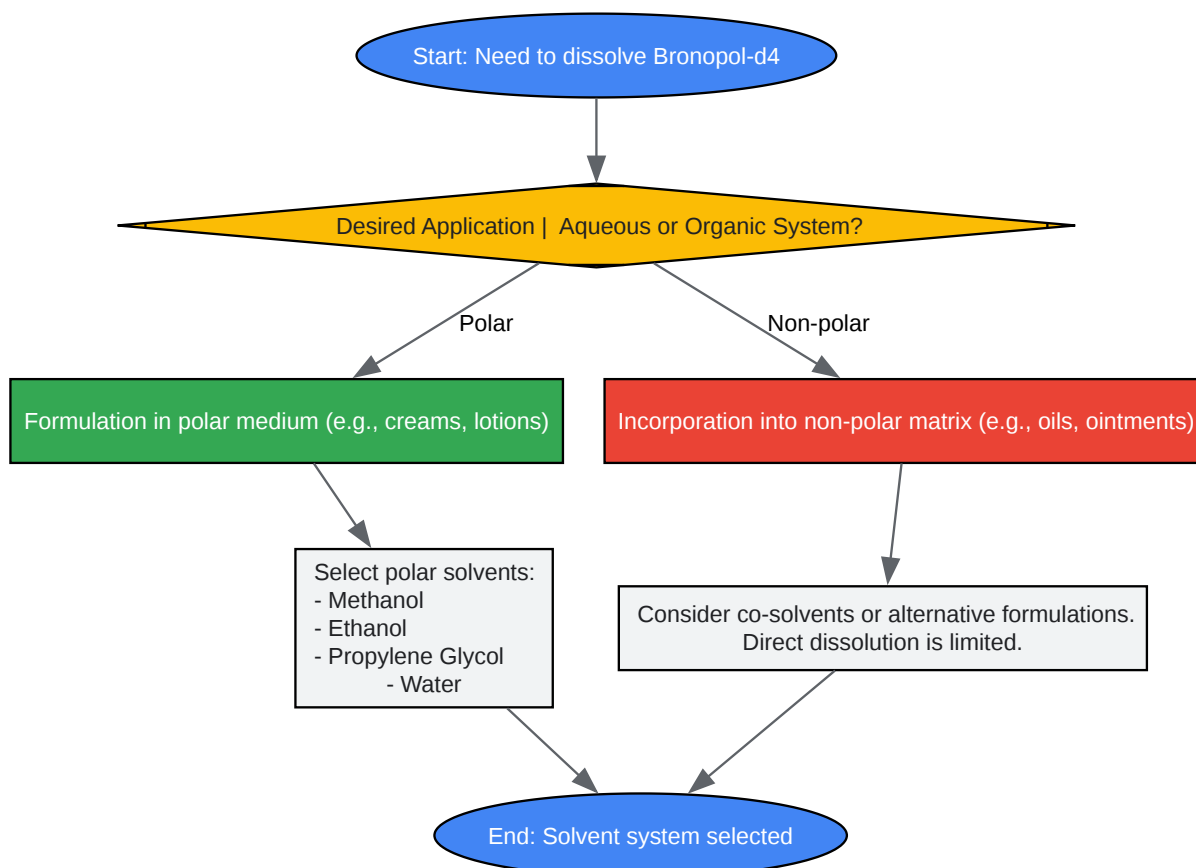


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Caption: Workflow for determining the solubility of **Bronopol-d4**.

Logical Framework for Solvent Selection

The selection of an appropriate solvent for **Bronopol-d4** is guided by its polarity. The following diagram illustrates a logical decision-making process for solvent selection based on the desired application.



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Caption: Decision tree for selecting a suitable solvent for **Bronopol-d4**.

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